

Diethylphosphinic acid safety and handling precautions

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Compound of Interest

Compound Name: Diethylphosphinic acid

Cat. No.: B1630799

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An In-depth Technical Guide to the Safety and Handling of **Diethylphosphinic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **diethylphosphinic acid** (CAS No. 813-76-3), compiled to meet the needs of laboratory and drug development professionals. The following sections detail the material's hazards, safe handling procedures, emergency response, and disposal considerations.

Hazard Identification and Classification

Diethylphosphinic acid is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]}

GHS Hazard Statements:

- H302: Harmful if swallowed.^{[1][2]}
- H315: Causes skin irritation.^{[1][2]}
- H319: Causes serious eye irritation.^{[1][2]}
- H335: May cause respiratory irritation.^[1]

Symptoms of exposure can include redness, itching, scaling, or blistering of the skin.^[1] Eye contact may result in pain, watering, and redness, potentially leading to severe damage.^[1] Inhalation can irritate the lungs and respiratory system.^[1]

Quantitative Data Summary

The following tables summarize the key physical, chemical, and toxicological properties of **diethylphosphinic acid**.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C₄H₁₁O₂P	^[1] ^[3] ^[4]
Molecular Weight	122.10 g/mol	^[1] ^[5]
Appearance	Low melting solid or liquid	^[1] ^[5]
CAS Number	813-76-3	^[1] ^[3] ^[5]
Melting Point	18.5 °C	^[1] ^[5] ^[6] ^[7] ^[8] ^[9]
Boiling Point	320 °C at 760 mmHg	^[1] ^[5] ^[6] ^[7] ^[8] ^[9]
Density	1.05 g/cm ³	^[5] ^[6] ^[8] ^[9]
Flash Point	135.5 °C / 136 °C	^[6] ^[8] ^[9]

| Solubility | Soluble in water, alcohol, and ether. ^[10] |

Table 2: Toxicological Data

Endpoint	Classification / Value	Notes	Source(s)
Acute Oral Toxicity	GHS Category 4	Harmful if swallowed. Corresponds to an LD ₅₀ range of 300-2000 mg/kg for rats.	[5][11]
Acute Dermal Toxicity	No data available	Not classified.	
Acute Inhalation Toxicity	No data available	Not classified, though noted to cause respiratory irritation.	[1]
Skin Corrosion/Irritation	GHS Category 2	Causes skin irritation.	[1][5][11]
Serious Eye Damage/Irritation	GHS Category 2A	Causes serious eye irritation.	[1][5][11]

| Carcinogenicity | Not classified | Not listed by IARC, NTP, or ACGIH. |[1][11] |

Table 3: Occupational Exposure Limits

Organization	Limit
OSHA PEL	Not available
NIOSH REL	Not available

| ACGIH TLV | Not available |

Experimental Protocols Overview

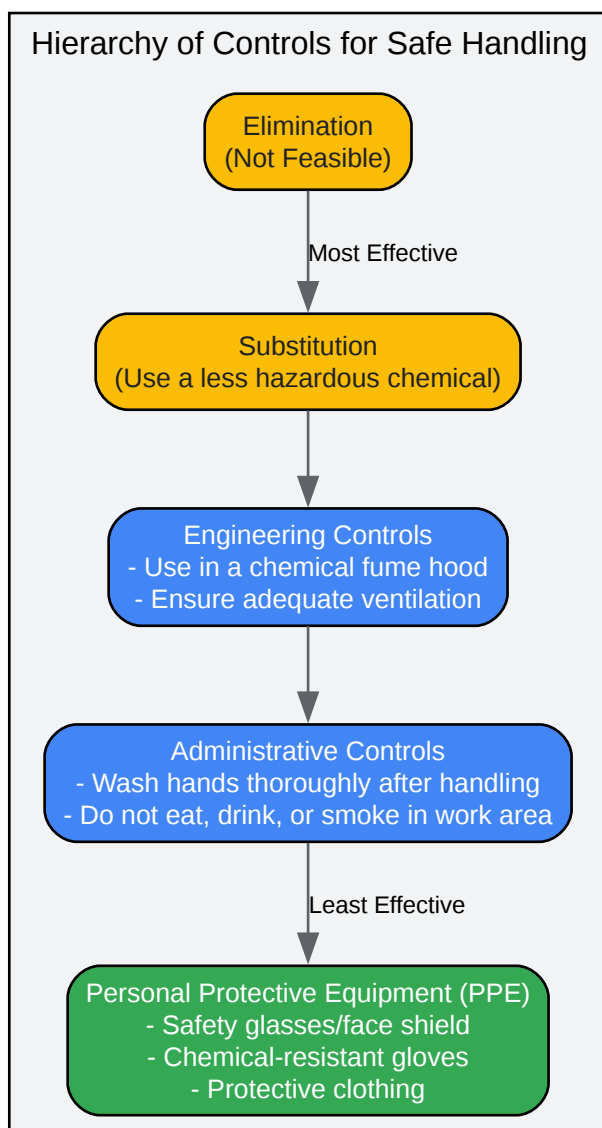
While specific experimental reports for **diethylphosphinic acid** are not detailed in the provided safety data sheets, the GHS classifications are typically derived from standardized testing

methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD).

- Acute Oral Toxicity (OECD 420, 423, or 425): To determine the GHS Category 4 classification ("Harmful if swallowed"), a study, likely following an OECD guideline, would have been conducted. These protocols involve administering the substance to animals (typically rats) at various dose levels to determine the median lethal dose (LD50).
- Skin Irritation (OECD 404): This test involves applying the substance to the skin of an animal (typically a rabbit) and observing for signs of irritation, such as erythema (redness) and edema (swelling), over a set period.
- Eye Irritation (OECD 405): This test involves instilling the substance into the eye of an animal (typically a rabbit) and evaluating the cornea, iris, and conjunctiva for irritation effects.

Safe Handling and Storage

Hierarchy of Controls Workflow



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Caption: Hierarchy of controls for handling **diethylphosphinic acid**.

Handling Precautions:

- Avoid all personal contact, including inhalation of fumes, dust, or vapors.[1]
- Handle in a well-ventilated area or outdoors.[1] For laboratory work, use a chemical fume hood.[9]
- Wash hands and any exposed skin thoroughly after handling.[1]

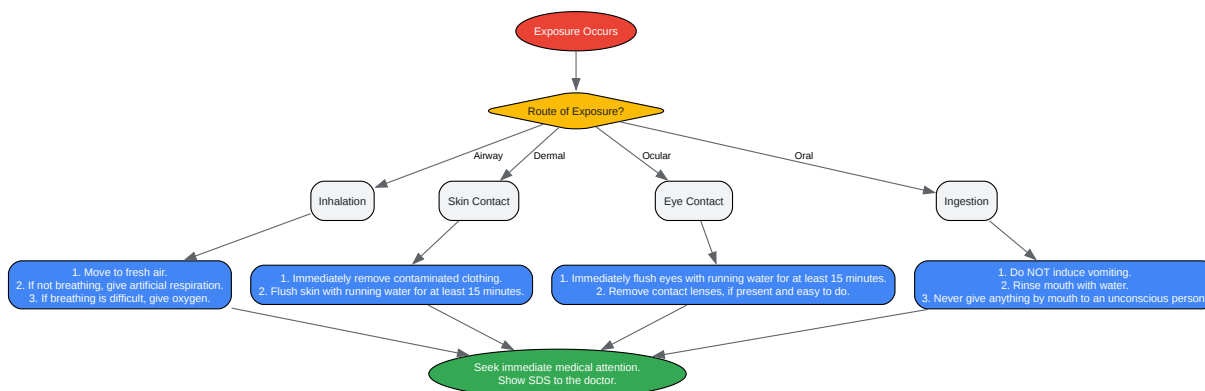
- Facilities should be equipped with an eyewash fountain and safety shower.[1][9]
- Avoid the formation of dust and aerosols.[5]

Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][7]
- Keep away from incompatible substances such as strong oxidizing agents.[2]
- Keep away from sources of ignition.[1]
- The compound is hygroscopic; protect from moisture.[6]

Emergency Procedures

First Aid Response Flowchart



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Caption: First aid procedures for **diethylphosphinic acid** exposure.

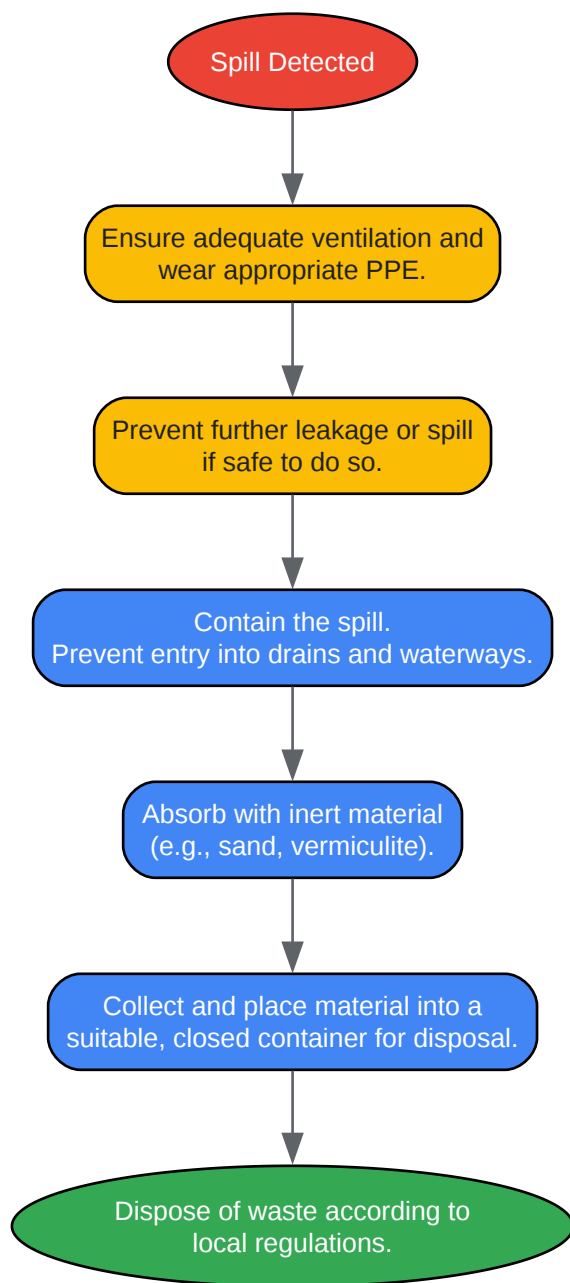
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[1][5]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated, including carbon oxides and phosphorus oxides.[1]
- Protective Equipment: Firefighters should wear a NIOSH-approved self-contained breathing apparatus (SCBA) and full protective gear.[1][5]

Accidental Release Measures:

- Personal Precautions: Wear appropriate personal protective equipment (see Section 4) and keep unprotected personnel away.[1] Ensure adequate ventilation.
- Environmental Precautions: Prevent the product from entering drains, waterways, or soil.[1][5]
- Containment and Cleaning: For spills, vacuum, sweep up, or absorb with an inert material (e.g., sand, earth) and place into a suitable, closed container for disposal.[1][5]

Spill Response Workflow



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